

Preparation of 4-Fluorobenzoylacetonitrile using malononitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Fluorobenzoylacetonitrile

Cat. No.: B105857

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Application Notes: Synthesis of 4-Fluorobenzoylacetonitrile

Introduction

4-Fluorobenzoylacetonitrile, also known as 3-oxo-3-(4-fluorophenyl)propionitrile, is a key intermediate in the synthesis of various pharmaceuticals, notably the antipsychotic drug Blonanserin. Its chemical structure incorporates a reactive β -ketonitrile moiety, making it a valuable building block in organic synthesis. This document outlines a detailed protocol for the preparation of **4-Fluorobenzoylacetonitrile** from malononitrile and fluorobenzene, a method noted for its operational simplicity and high yield.

Reaction Principle

The synthesis involves a Friedel-Crafts-type acylation reaction where malononitrile reacts with fluorobenzene in the presence of a strong acid, trifluoromethanesulfonic acid, to form the desired product. The subsequent purification by recrystallization yields high-purity **4-Fluorobenzoylacetonitrile**.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the synthesis and purification of **4-Fluorobenzoylacetonitrile**.

Table 1: Reactant Specifications and Molar Ratios

Reactant	Molecular Weight (g/mol)	Molar Ratio (relative to Malononitrile)
Malononitrile	66.06	1
Fluorobenzene	96.10	1.2 - 2.0
Trifluoromethanesulfonic Acid	150.08	1.1 - 1.5

Table 2: Reaction and Purification Conditions

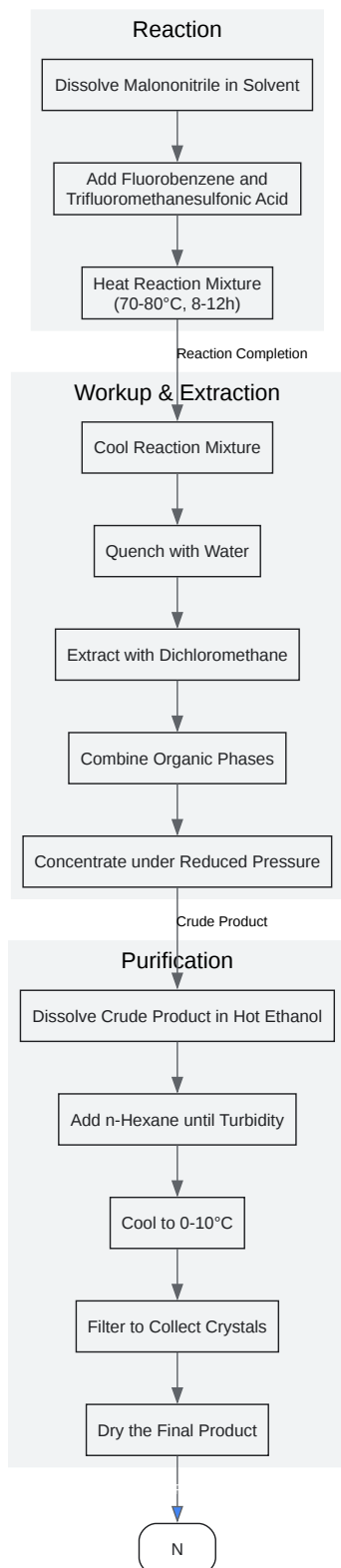
Parameter	Value
Reaction Temperature	70-80 °C
Reaction Time	8-12 hours
Recrystallization Solvent System	Ethanol and n-Hexane
Recrystallization Solvent Volume Ratio (Alcohol:Alkane)	1:1.6 - 1:4
Cooling Temperature for Recrystallization	0-10 °C

Table 3: Product Characterization and Yield

Parameter	Result
Yield	92.12%
Purity (HPLC)	99.857%
Melting Point	85.3-86.5 °C
¹ H-NMR (400 MHz, CDCl ₃)	δ 7.96 (d, 2H), 7.21 (d, 2H), 4.14 (s, 2H)
Mass Spec. (MS)	164 (MH ⁺), 186 (MNa ⁺)
Appearance	White, flaky crystals

Experimental Workflow Diagram

Experimental Workflow for 4-Fluorobenzoylacetonitrile Synthesis



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com